

Panthenyl ethyl ether stereochemistry (2R) configuration

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Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

Cat. No.: S569013

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Chemical Profile and Stereochemistry

Panthenyl ethyl ether is a synthetic derivative of panthenol (provitamin B5). Its activity is dependent on its stereochemistry, with the (2R) configuration being the relevant enantiomer [1] [2] [3].

The table below summarizes its core chemical identifiers and properties:

| Property | Description |
|---------------------|--|
| IUPAC Name | (2R)-N-(3-ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutanamide [2] [3] |
| CAS Registry Number | 667-83-4 [1] [2] [3] |
| Molecular Formula | C ₁₁ H ₂₃ NO ₄ [1] [2] [3] |
| Molecular Weight | 233.30 g/mol [1] [2] [3] |
| InChI Key | MRAMPOPITCOOIN-VIFPVBQESA-N [2] [3] |
| Physical Form | Colorless to pale yellow, viscous clear liquid [1] [2] |

| Property | Description |
|------------|---|
| Density | 1.073 g/mL at 20°C [1] |
| Solubility | Soluble in water, alcohols, propylene glycol, glycerin; miscible with cosmetic oils; insoluble in paraffin and mineral oils [2] |
| Stability | Stable at pH 4-7.5; hydrolyzes under strong acidic or alkaline conditions [2] |

Synthesis and Production Pathways

The synthesis of **Panthenyl ethyl ether** can be approached through traditional chemical and modern biocatalytic methods. The following diagram illustrates the core synthesis pathways and key optimization parameters.

*Synthesis pathways for **Panthenyl ethyl ether** show chemical and enzymatic routes with key parameters [2].*

Key Synthesis Methods and Optimization

The primary methods for producing **Panthenyl ethyl ether** face distinct challenges and optimization strategies, particularly at an industrial scale [2].

| Method | Mechanism & Selectivity | Key Optimization Parameters | Industrial Challenges |
|---------------------------------------|--|---|--|
| Williamson Ether Synthesis [2] | SN2 mechanism; inversion of configuration at electrophilic carbon [2]. | Temperature (50-100°C); polar aprotic solvents (e.g., DMF); microwave enhancement reduces time [2]. | Heat management in exothermic reactions; catalyst recovery; purification from byproducts [2]. |
| Biocatalytic Synthesis [2] | Lipase-catalyzed (e.g., Novozym 435); high enantioselectivity for (R)-configuration [2]. | Temperature (~65°C); pH (7.0-7.5); low water activity; solvent-free | High initial enzyme cost; catalyst reusability (up to 7 cycles); maintaining enzyme stability [2]. |

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|--------|-------------------------|----------------------------------|-----------------------|
| | | systems using ionic liquids [2]. | |

Market Context and Commercial Landscape

While not directly related to stereochemistry, the commercial context may be of interest for R&D and drug development planning.

- **Market Size & Growth:** The global **Panthenyl ethyl ether** market was estimated at around **USD 150-300 million in 2024** and is projected to grow at a CAGR of **6-7.2%**, potentially reaching **USD 250-500 million by 2033** [4] [5] [6].
- **Key Applications:** The dominant application is in **cosmetics and personal care**, especially hair care products, where it functions as an antistatic and conditioning agent [4] [5] [7].
- **Leading Players:** The market includes major chemical companies such as **BASF SE, Evonik Industries AG, Croda International Plc, and Ashland Global Holdings Inc.** [5].

Guidance for Further Research

The search results provided a solid foundation but lacked the depth of experimental detail you requested. To proceed:

- **Refine Scientific Queries:** Use the specific IUPAC name and CAS number for more precise results. Searching for "**(2R)-N-(3-ethoxypropyl)-2,4-dihydroxy-3,3-dimethylbutanamide synthesis optimization**" may yield more technical papers.
- **Consult Specialized Databases:** Detailed NMR, HPLC, or chiral analysis data are likely found in proprietary scientific databases like SciFinder, Reaxys, or through patent filings (e.g., USPTO, Espacenet).
- **Explore Related Compounds:** Literature on the parent compound, **panthenol (Pantothenol)**, and its related esters is more abundant and can provide valuable insights into analytical methods and biological pathways that are likely applicable to the ethyl ether derivative.

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